

Comparative Analysis of Pyridine-Containing Propanoic Acid Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 3-(Pyridin-4-yl)propanoic acid

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A comprehensive review of the synthesis, physicochemical properties, and biological activities of 2-, 3-, and 4-pyridylpropanoic acid isomers.

This guide offers a detailed comparative analysis of the three structural isomers of pyridine-containing propanoic acid: 2-(pyridin-2-yl)propanoic acid, 2-(pyridin-3-yl)propanoic acid, and 2-(pyridin-4-yl)propanoic acid. These compounds are of significant interest to researchers in drug discovery and development due to their presence in various biologically active molecules. This document provides a side-by-side comparison of their synthesis, key physicochemical characteristics, and reported biological activities, supported by experimental data from published literature.

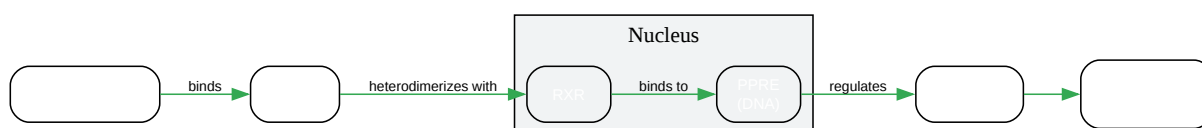
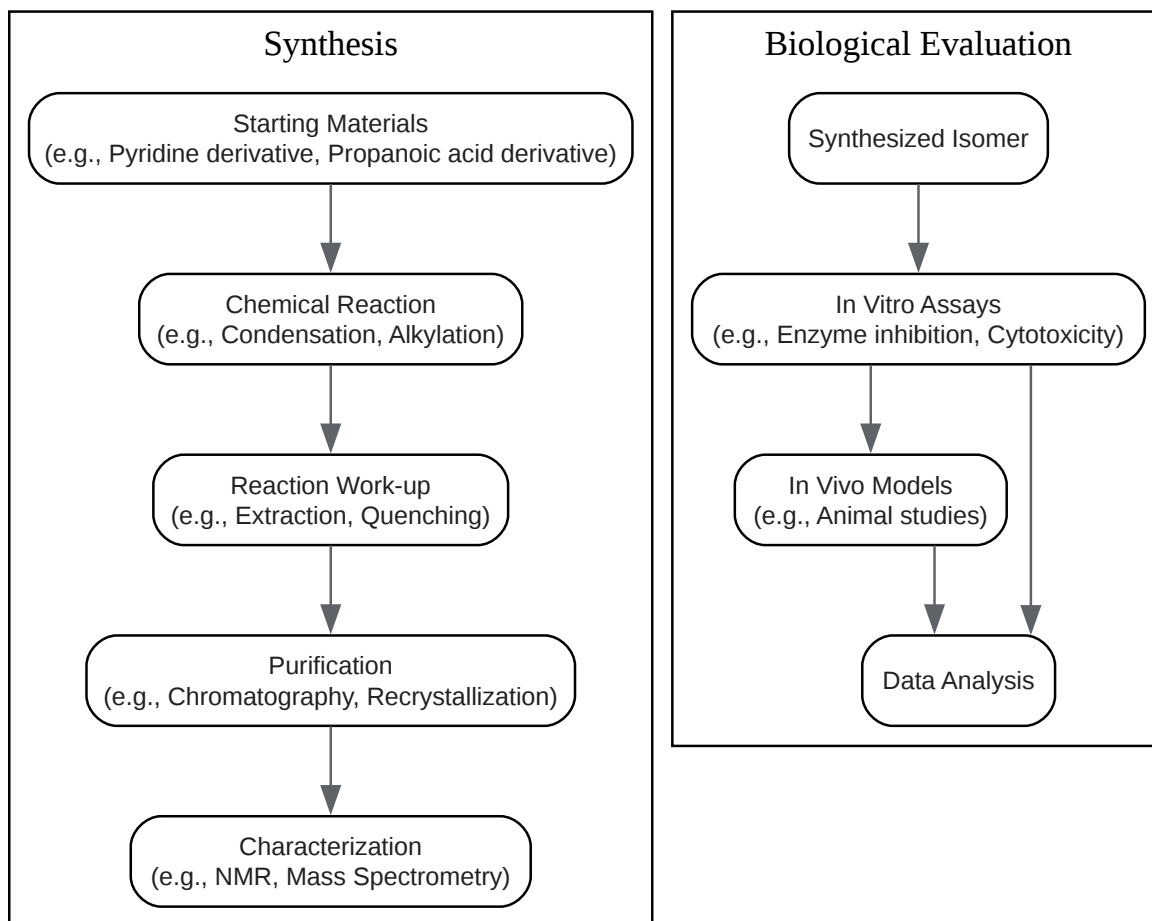
Physicochemical Properties

The position of the nitrogen atom in the pyridine ring significantly influences the physicochemical properties of these isomers, which in turn can affect their pharmacokinetic and pharmacodynamic profiles. A summary of their key properties is presented below.

Property	2-(Pyridin-2-yl)propanoic acid	3-(Pyridin-3-yl)propanoic acid	2-(Pyridin-4-yl)propanoic acid
Molecular Formula	C ₈ H ₉ NO ₂	C ₈ H ₉ NO ₂	C ₈ H ₉ NO ₂
Molecular Weight	151.16 g/mol [1]	151.16 g/mol	151.16 g/mol [2]
CAS Number	19075788	3724-19-4	15406935[2]
IUPAC Name	2-(pyridin-2-yl)propanoic acid[1]	3-pyridin-3-ylpropanoic acid	2-(pyridin-4-yl)propanoic acid[2]

Synthesis and Experimental Protocols

The synthesis of pyridine-containing propanoic acid isomers can be achieved through various synthetic routes. A general experimental workflow is outlined below.



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References

- 1. 2-(Pyridin-2-yl)propanoic acid | C₈H₉NO₂ | CID 19075788 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(Pyridin-4-yl)propanoic acid | C₈H₉NO₂ | CID 15406935 - PubChem [pubchem.ncbi.nlm.nih.gov]
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